

An In-depth Technical Guide to Erbium(III) Carbonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *erbium carbonate*

Cat. No.: *B1607310*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of erbium(III) carbonate, detailing its chemical formula, structure, physical properties, and synthesis. This document is intended to serve as a core resource for professionals in research and development who are utilizing erbium compounds as precursors for advanced materials in fields such as medical technology, bio-imaging, and catalysis.

Chemical Formula and Structure

Erbium(III) carbonate is an inorganic compound with the chemical formula $\text{Er}_2(\text{CO}_3)_3$. It is a water-insoluble source of erbium that can be readily converted to other erbium compounds, such as erbium(III) oxide (Er_2O_3), through heating.[1][2] It most commonly exists in a hydrated form, denoted as $\text{Er}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$. [3]

The structure of hydrated **erbium carbonate** is closely related to that of tengerite-type rare earth carbonates.[4] These structures are characterized by an orthorhombic crystal system.[5] Within the crystal lattice, the carbonate ions coordinate with the erbium ions in two distinct ways: as unidentate and bidentate ligands.[4] This arrangement, along with the presence of both coordinated and non-coordinated water molecules, contributes to the compound's thermal instability.[4] The material typically consists of spherical aggregates of smaller crystallites.[4]

Physicochemical Properties

Erbium(III) carbonate is a pink, odorless powder.[1][6] It is insoluble in water but will react with dilute acids to produce water-soluble erbium salts, carbon dioxide, and water.[1][4] Key quantitative data are summarized in the table below. It is important to note that **erbium carbonate** decomposes at high temperatures and therefore does not have a defined melting or boiling point under standard atmospheric conditions.[2][6] Furthermore, as it is typically produced as a powder, a definitive density is not consistently reported in the literature.[2][6]

Property	Value
Linear Formula	$\text{Er}_2(\text{CO}_3)_3$
Molecular Weight	514.54 g/mol (anhydrous)[1][3] 532.56 g/mol (monohydrate)[5]
Appearance	Pink powder[1]
Solubility	Insoluble in water; soluble in acids[1]
Decomposition Temperature	> 500 °C (decomposes to Er_2O_3)[1][4]
Density	Not available (N/A)[2][6]
Melting Point	Not applicable (decomposes)[2][6]
Boiling Point	Not applicable[2][6]

Synthesis and Experimental Protocols

Erbium(III) carbonate is commonly synthesized via a precipitation reaction in an aqueous solution. The following protocol details a standard laboratory procedure for the synthesis of hydrated **erbium carbonate**.

Objective: To synthesize crystalline hydrated erbium(III) carbonate ($\text{Er}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$) from an erbium salt solution using a carbonate precipitant.

Materials:

- Erbium(III) chloride (ErCl_3) or Erbium(III) nitrate ($\text{Er}(\text{NO}_3)_3$)
- Ammonium bicarbonate (NH_4HCO_3) or Sodium carbonate (Na_2CO_3)

- Deionized water
- Beakers
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Drying oven

Procedure:

- Prepare Reactant Solutions:
 - Prepare a 0.1 M solution of the erbium salt (e.g., dissolve the appropriate mass of ErCl_3 in 50 mL of deionized water).
 - Prepare a 0.3 M solution of the precipitant (e.g., dissolve the appropriate mass of NH_4HCO_3 in 50 mL of deionized water).
- Precipitation:
 - Place the 50 mL of 0.1 M erbium salt solution in a beaker with a magnetic stir bar and begin stirring at a constant rate.
 - Slowly add the 50 mL of 0.3 M ammonium bicarbonate solution to the erbium salt solution.
 - A pink precipitate will form immediately, and effervescence (release of CO_2 gas) may be observed.
- Aging the Precipitate:
 - Continue to stir the solution at room temperature for a prolonged period (e.g., 24 hours) to allow for crystal growth and to ensure the reaction goes to completion. This aging process is crucial for obtaining a more crystalline product.
- Isolation and Washing:

- Isolate the pink precipitate by vacuum filtration using a Buchner funnel and filter paper.
- Wash the precipitate several times with deionized water to remove any unreacted salts and byproducts.
- Follow with a final wash with ethanol to aid in drying.
- Drying:
 - Carefully transfer the filtered solid to a watch glass or drying dish.
 - Dry the product in a drying oven at a low temperature (e.g., 60-80 °C) until a constant weight is achieved. Avoid high temperatures to prevent premature decomposition.
- Characterization:
 - The resulting pink powder can be characterized using techniques such as X-ray Diffraction (XRD) to confirm the crystal structure, Scanning Electron Microscopy (SEM) to observe morphology, and Thermogravimetric Analysis (TGA) to study its thermal decomposition behavior.

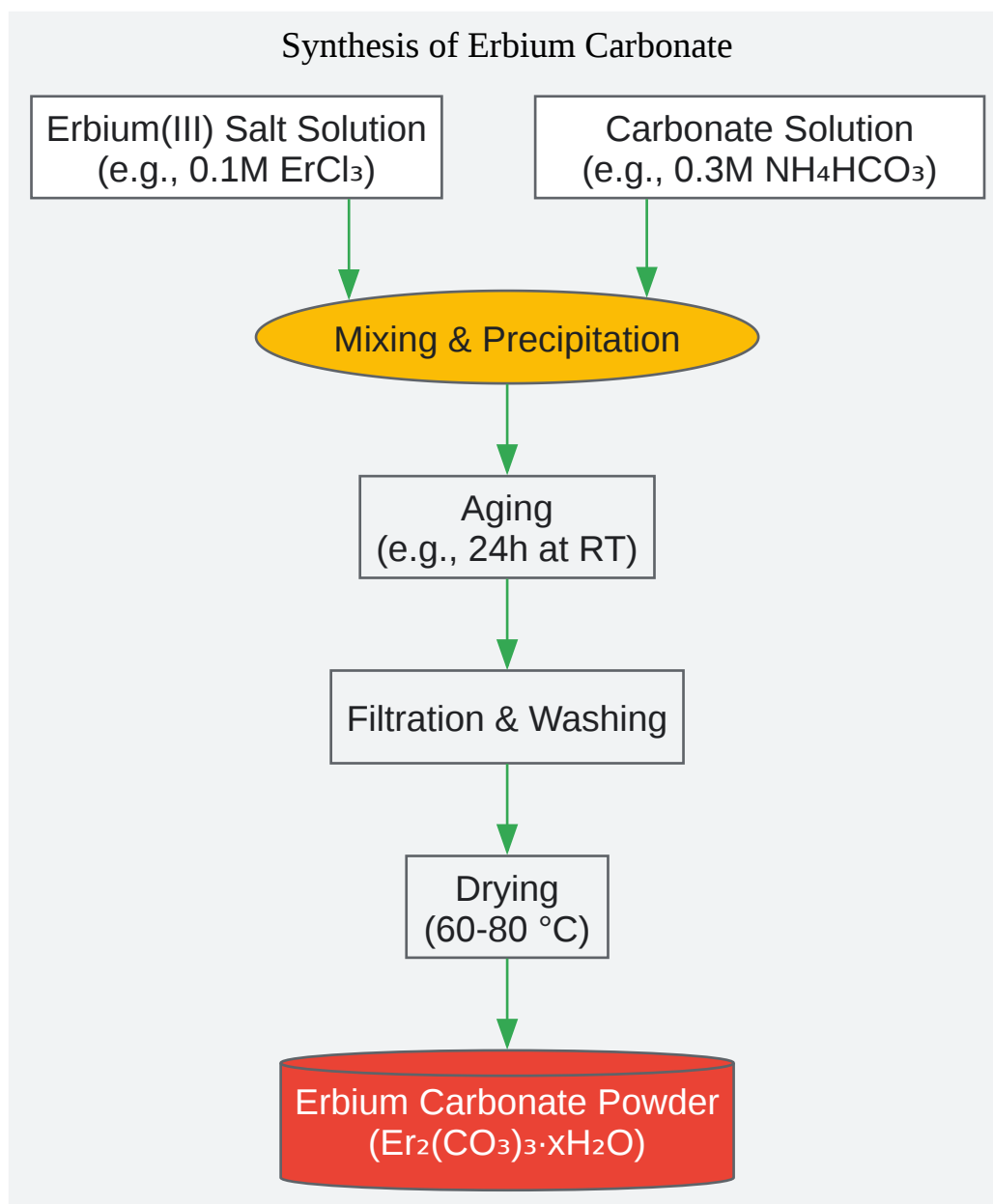
Applications in Research and Development

While erbium(III) carbonate has limited direct applications, its significance for the target audience lies in its role as a critical precursor material.^[6]

- **Advanced Ceramics and Optical Materials:** It is a key starting material for producing high-purity erbium(III) oxide (Er_2O_3) via calcination.^[4] Er_2O_3 is widely used as a dopant in fiber optic amplifiers for telecommunications, in solid-state lasers for medical and dental applications (e.g., Er:YAG lasers), and as a pink colorant in glasses and ceramics.^[1]
- **Nanoparticle Synthesis:** Researchers utilize **erbium carbonate** in the synthesis of erbium-based nanoparticles and upconversion nanoparticles (UCNPs). These nanomaterials are under active investigation for applications in biomedical imaging (as contrast agents), photodynamic therapy, and targeted drug delivery.
- **Catalysis:** Erbium compounds, derived from **erbium carbonate**, are explored as catalysts in various chemical reactions.^[6]

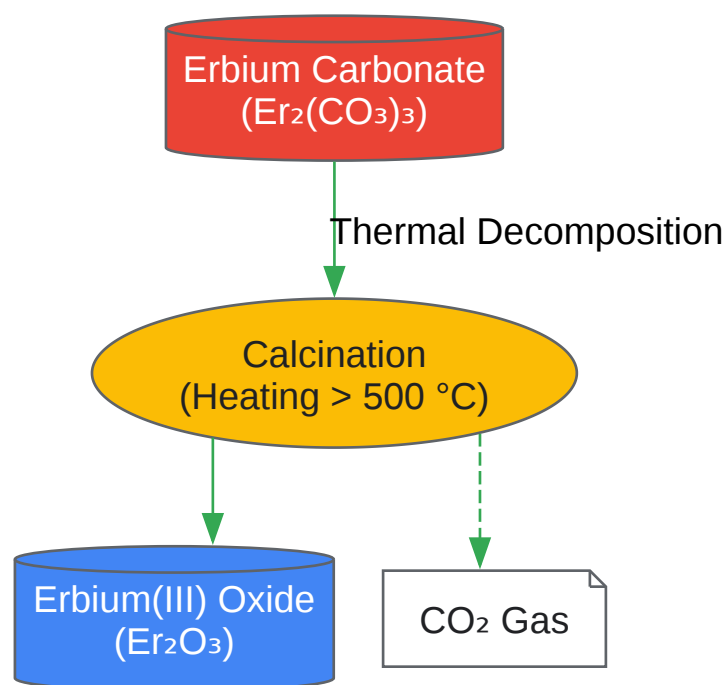
Workflow and Process Diagrams

The following diagrams illustrate the logical flow of the synthesis process for erbium(III) carbonate and its subsequent conversion to erbium(III) oxide.



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Caption: Workflow for the synthesis of erbium(III) carbonate powder.



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Caption: Conversion of **erbium carbonate** to erbium(III) oxide.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Erbium(III) Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607310#erbium-carbonate-chemical-formula-and-structure]

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